

An In-depth Technical Guide to Silver Phosphide: Identifiers, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: Silver phosphide

Cat. No.: B1148178

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This technical guide provides a comprehensive overview of **silver phosphide**, a compound with growing interest in materials science and catalysis. It is tailored for researchers, scientists, and drug development professionals, offering detailed information on its chemical identifiers, synthesis methodologies, and characterization techniques. Two primary forms of **silver phosphide**, **trisilver phosphide** (Ag_3P) and **silver diphosphide** (AgP_2), are discussed, highlighting their distinct properties and applications.

Chemical Identifiers

Silver phosphide is most commonly found in two stoichiometric forms: Ag_3P and AgP_2 . Each possesses a unique set of identifiers crucial for accurate documentation and research. The following table summarizes the key quantitative data for these compounds.

Identifier	Trisilver Phosphide (Ag ₃ P)	Silver Diphosphide (AgP ₂)
CAS Number	130631-79-7[1][2]	12002-82-3[3]
Molecular Formula	Ag ₃ P[1][2][4]	AgP ₂ [3][5]
Molecular Weight	354.58 g/mol [1][2]	169.82 g/mol [3]
IUPAC Name	trisilver;phosphorus(3-)[1][4]	Not specified
Synonyms	Silver phosphide[4]	Silver phosphide (AgP ₂)[3][4]
PubChem CID	21252225[4][6]	Not specified
EC Number	Not specified	234-418-1[4][5]
InChI	InChI=1S/3Ag.P/q3*+1;-3[4]	InChI=1S/Ag.2P[5]
InChIKey	UPSJDTMGIPTVRB-UHFFFAOYSA-N[4]	SFNBFPFECXSEDL-UHFFFAOYSA-N[5]
SMILES	[P-3].[Ag+].[Ag+].[Ag+][4]	--INVALID-LINK--#P[5]

Experimental Protocols

Detailed experimental protocols are essential for the reproducible synthesis and characterization of materials. Below are methodologies for the synthesis of both Ag₃P and AgP₂, followed by a general characterization workflow.

Synthesis of Trisilver Phosphide (Ag₃P)

While a detailed, step-by-step protocol for the synthesis of Ag₃P is not readily available in the provided search results, a general approach involves the reaction of a silver salt with a phosphorus source under controlled conditions[1].

- **Reactants:** A common method involves the reaction between a soluble silver salt, such as silver nitrate (AgNO₃), and a phosphide source, like trisodium phosphide (Na₃P)[1].
- **Reaction Conditions:** The reaction is typically carried out in a controlled environment to prevent oxidation and ensure the formation of the desired phosphide. This may involve the use of an inert atmosphere.

- General Procedure:
 - A solution of the silver salt is prepared in a suitable solvent.
 - The phosphide source is added to the silver salt solution, leading to the precipitation of **silver phosphide**.
 - The resulting precipitate is then isolated, washed to remove impurities, and dried.

Synthesis of Silver Diphosphide (AgP_2) Nanocrystals

A more detailed protocol for the synthesis of colloidal AgP_2 nanocrystals has been described, highlighting the use of a reactive phosphorus precursor to achieve monodisperse and crystalline nanoparticles[7].

- Precursor Selection: Tris(trimethylsilyl)phosphine ($\text{P}(\text{SiMe}_3)_3$) is utilized as a reactive phosphorus precursor, which allows for a wider temperature window compared to other precursors like trioctylphosphine (TOP)[7].
- Synthesis Procedure[7]:
 - Hot-Injection: The synthesis is carried out using a hot-injection method.
 - Reaction Temperature: The reaction is initiated by injecting the precursors at 180°C .
 - Reaction Time: The temperature is maintained at 180°C for 10 minutes.
 - Cooling: The reaction mixture is then rapidly cooled to 80°C .
 - Annealing: The temperature is held at 80°C for 60 minutes.
- Purification[7]:
 - Ethanol is added to the reaction mixture, followed by centrifugation to collect the nanocrystals.
 - This washing and centrifugation procedure is repeated three times to ensure the removal of unreacted precursors and byproducts.

- The final solid nanocrystals are re-dispersed in a suitable solvent mixture for further use.

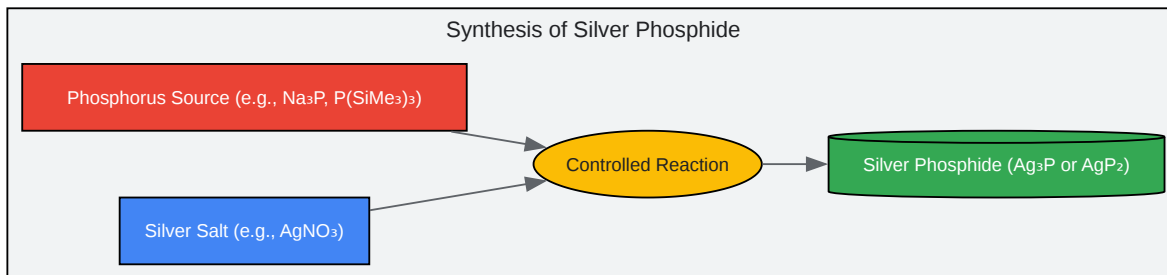
Characterization of **Silver Phosphide** Nanoparticles

A general workflow for the characterization of synthesized **silver phosphide** nanoparticles involves several analytical techniques to determine their composition, structure, and morphology.

- Elemental Composition:
 - Inductively Coupled Plasma Mass Spectrometry (ICP-MS): To determine the precise atomic ratio of silver to phosphorus[7].
 - Energy-Dispersive X-ray Spectroscopy (EDS): To confirm the elemental composition of the synthesized material[7].
- Crystallographic Structure:
 - X-ray Diffraction (XRD): To identify the crystalline phase and structure of the **silver phosphide**.
- Morphology and Size:
 - Transmission Electron Microscopy (TEM): To visualize the size, shape, and morphology of the nanocrystals[7].

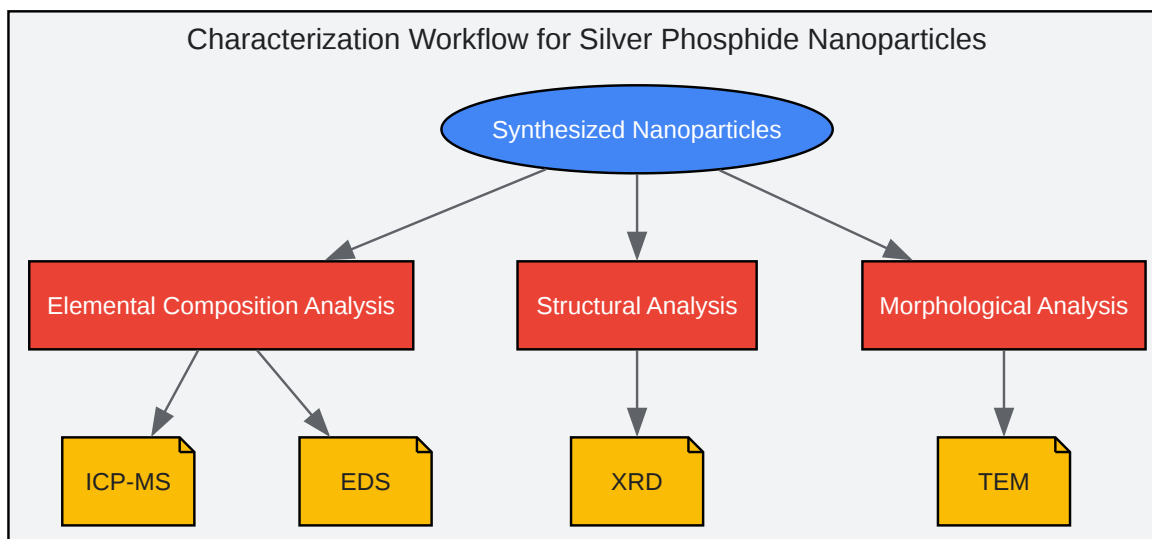
Signaling Pathways and Experimental Workflows

To visualize the relationships and workflows discussed, the following diagrams are provided in the DOT language.



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Caption: Synthesis of **Silver Phosphide**.



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Caption: Characterization Workflow.

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